

Navigating the Solubility of Bromopyrogallol Red: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bromopyrogallol Red*

CAS No.: *16574-43-9*

Cat. No.: *B103178*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Bromopyrogallol Red**, a vital triphenylmethane dye used extensively in analytical chemistry as a spectrophotometric reagent and complexometric indicator. Understanding its solubility is critical for its effective application in various scientific and pharmaceutical contexts, from metal ion detection to protein binding assays. This document offers available solubility data, a detailed experimental protocol for determining solubility, and a logical workflow for solvent selection.

Core Topic: Solubility of Bromopyrogallol Red

Bromopyrogallol Red (BPR), with the chemical formula $C_{19}H_{10}Br_2O_8S$, is a dark brown crystalline powder. Its solubility can be influenced by several factors, including the solvent's polarity, pH, and temperature. While comprehensive quantitative solubility data across a wide spectrum of solvents is not extensively published, this guide consolidates the available information and provides the means to determine it empirically.

Quantitative Solubility Data

The following table summarizes the known quantitative and qualitative solubility data for **Bromopyrogallol Red** in various solvents. It is important to note that some sources provide conflicting information, particularly regarding its solubility in water.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes	Source(s)
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100 mg/mL (179.16 mM)	Not Specified	Ultrasonic assistance may be needed. Hygroscopic DMSO can significantly impact solubility; use newly opened solvent.	[1]
Water	H ₂ O	Soluble / Slightly Soluble	4 (storage)	Reports on water solubility are conflicting, ranging from "soluble" and "rapidly dissolved" to "slightly soluble".[2][3][4] This variation may be due to differences in pH, temperature, or the purity of the compound.	
50% Ethanol (aq)	C ₂ H ₅ OH / H ₂ O	0.05% (w/v) / 0.1% (w/v)	Not Specified	A 0.05% solution is commonly used as an	

indicator. A
0.1% solution
is described
as clear.

A 0.1%
solution is
described as
a clear
solution.

95% Ethanol C₂H₅OH 0.1% (w/v) Not Specified

1,4-Dioxane /
Water (4:2
ratio) C₄H₈O₂ / H₂O Soluble Not Specified

Used as a
solvent for
spectral
analysis,
indicating
solubility.

Saline with
Co-solvents N/A ≥ 2.5 mg/mL
(4.48 mM) Not Specified

Soluble in a
mixture of
10% DMSO,
40%
PEG300, 5%
Tween-80,
and 45%
Saline.

Saline with
Cyclodextrin N/A ≥ 2.5 mg/mL
(4.48 mM) Not Specified

Soluble in a
mixture of
10% DMSO
and 90%
(20% SBE-β-
CD in Saline).

Experimental Protocol: Spectrophotometric Determination of Bromopyrogallol Red Solubility

For solvents where quantitative data is unavailable, the following experimental protocol, based on the saturation shake-flask method coupled with UV-Vis spectrophotometry, can be employed. This method is reliable for determining the solubility of colored compounds like **Bromopyrogallol Red**.

I. Materials and Equipment

- **Bromopyrogallol Red** (solid powder)
- Solvents of interest (analytical grade)
- Volumetric flasks (various sizes)
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with stir bars
- Syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Syringes
- UV-Vis Spectrophotometer
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)
- Analytical balance
- Spatula
- Pipettes

II. Procedure

Part A: Preparation of Standard Solutions and Calibration Curve

- Prepare a Stock Solution: Accurately weigh a known mass of **Bromopyrogallol Red** (e.g., 10 mg) and dissolve it in a known volume of the chosen solvent (e.g., 100 mL) in a volumetric flask to create a stock solution of known concentration. If the solubility is low, a co-solvent in which BPR is highly soluble (like DMSO) can be used to prepare the initial

stock, which is then serially diluted in the solvent of interest. However, the presence of a co-solvent may alter the solubility.

- **Prepare Serial Dilutions:** Create a series of standard solutions with decreasing concentrations by diluting the stock solution with the solvent. For example, prepare concentrations ranging from 1 to 20 µg/mL.
- **Measure Absorbance:** Determine the wavelength of maximum absorbance (λ_{max}) for **Bromopyrogallol Red** in the specific solvent by scanning a mid-range standard solution across the UV-Vis spectrum. Then, measure the absorbance of each standard solution at this λ_{max} .
- **Generate Calibration Curve:** Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept. The R^2 value should be close to 1, indicating a good linear fit.

Part B: Saturation and Measurement

- **Prepare Saturated Solutions:** Add an excess amount of solid **Bromopyrogallol Red** to a known volume of the solvent in a sealed flask or vial. The excess solid should be clearly visible.
- **Equilibration:** Place the flasks on an orbital shaker or use a magnetic stirrer to agitate the mixtures at a constant temperature for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the solutions to stand undisturbed for a period to let the excess solid settle.
- **Filtration:** Carefully withdraw a sample from the supernatant using a syringe and filter it through a syringe filter to remove all undissolved particles. This step is crucial to avoid artificially high absorbance readings.
- **Dilution (if necessary):** If the absorbance of the filtered saturated solution is expected to be outside the linear range of the calibration curve, dilute it accurately with a known volume of the solvent.

- **Measure Absorbance:** Measure the absorbance of the diluted or undiluted saturated solution at the predetermined λ_{max} .
- **Calculate Solubility:** Use the equation from the calibration curve to calculate the concentration of **Bromopyrogallol Red** in the diluted/undiluted saturated solution. If the sample was diluted, multiply the calculated concentration by the dilution factor to determine the solubility.

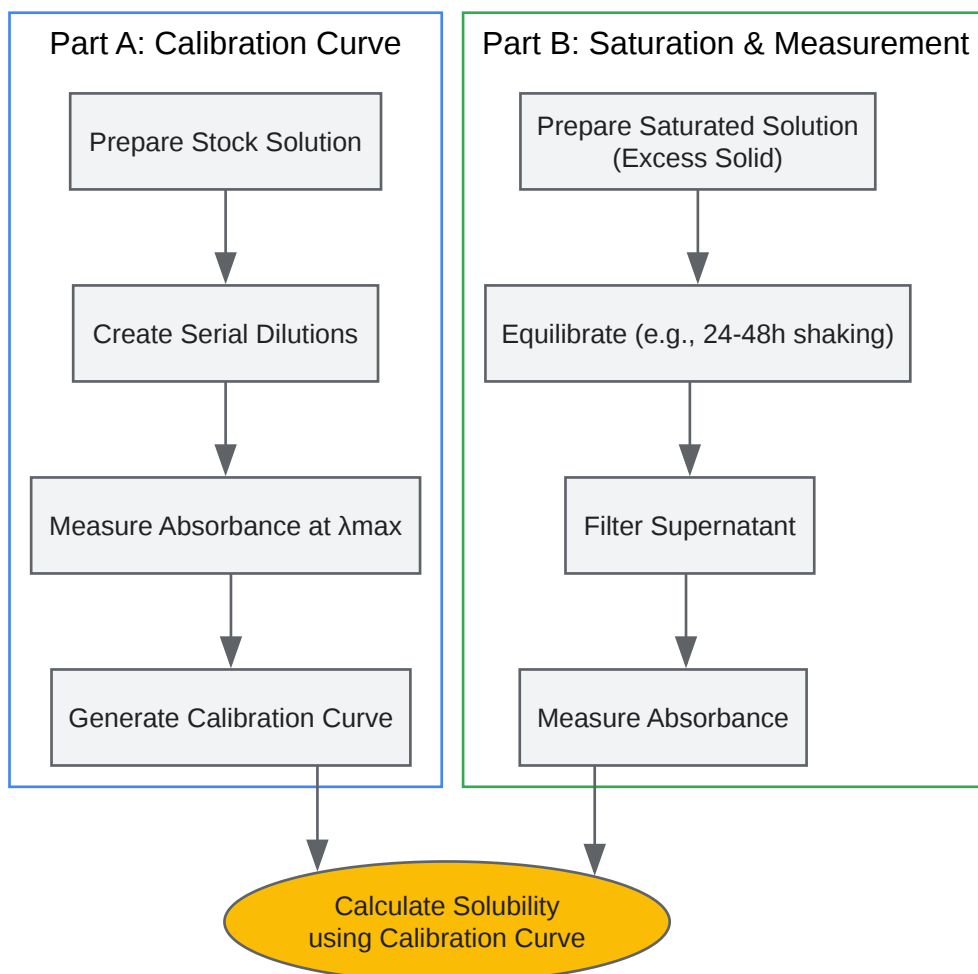
III. Data Analysis and Reporting

The solubility should be reported in standard units such as g/L, mg/mL, or mol/L. The temperature at which the experiment was conducted must also be reported.

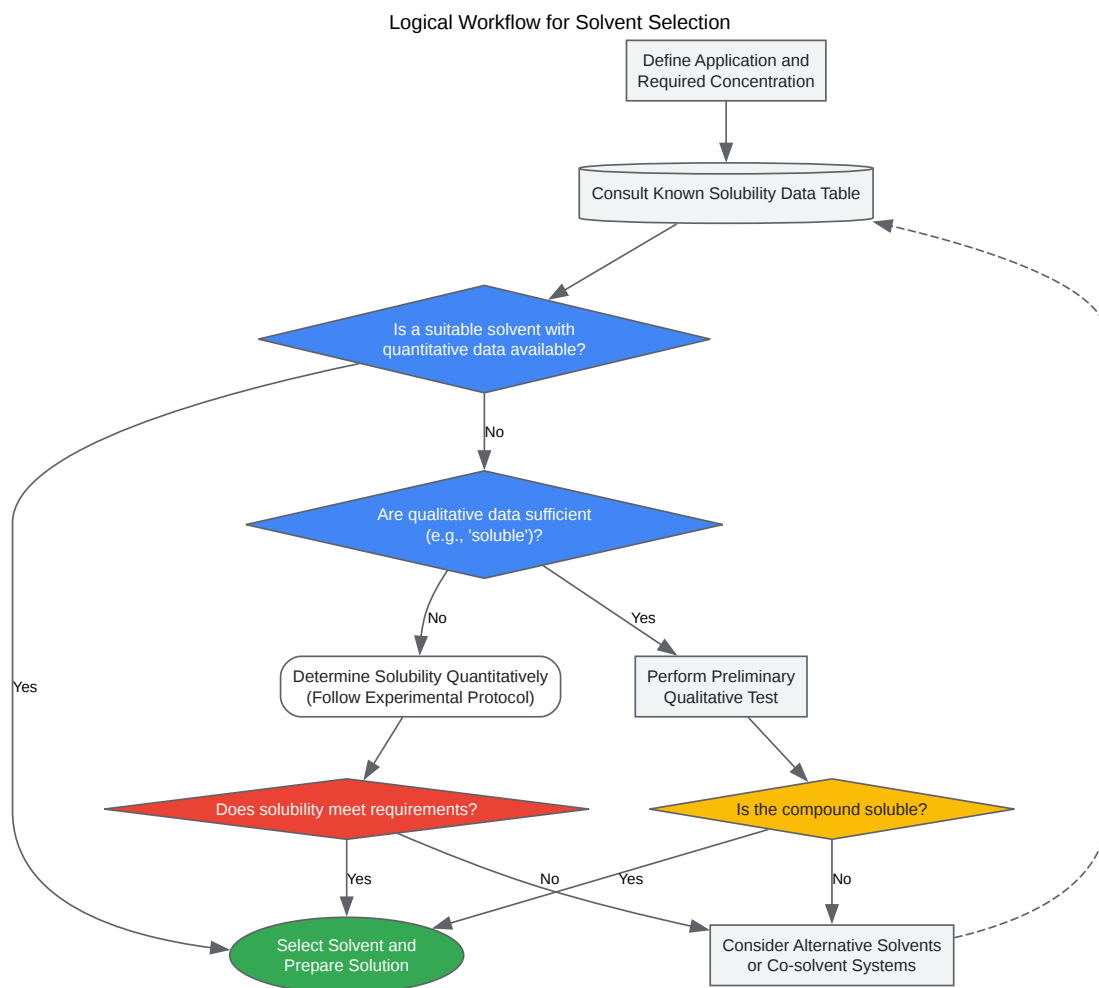
Visualization of Experimental and Logical Workflows

The following diagrams illustrate the key workflows described in this guide.

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)

Caption: A flowchart of the experimental protocol for determining the solubility of **Bromopyrogallol Red**.



[Click to download full resolution via product page](#)

Caption: A decision-making workflow for selecting an appropriate solvent for **Bromopyrogallol Red**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Bromopyrogallol red - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. BROMOPYROGALLOL RED AR | Laboratory Chemicals, Laboratory chemicals manufacturer, Lab chemical supplier, Laboratory chemical suppliers, Lab chemical distributors, Lab chemical manufacturer, Lab chemicals exporter, Alpha Chemika India. \[alphachemika.co\]](#)
- [4. 16574-43-9 CAS | BROMOPYROGALLOL RED | Complexometric Indicators | Article No. 02320 \[lobachemie.com\]](#)
- To cite this document: BenchChem. [Navigating the Solubility of Bromopyrogallol Red: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103178/docs#navigating-the-solubility-of-bromopyrogallol-red-a-technical-guide\]](https://www.benchchem.com/product/b103178/docs#navigating-the-solubility-of-bromopyrogallol-red-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)